Application Notes and Protocols for Calculating Holographic Entanglement Entropy in BTZ Spacetime

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I. Introduction and Application Notes

The Anti-de Sitter/Conformal Field Theory (AdS/CFT) correspondence, also known as gauge/gravity duality, posits a remarkable equivalence between a theory of gravity in a d-dimensional Anti-de Sitter (AdS) spacetime and a quantum field theory (QFT) without gravity on its (d-1)-dimensional boundary.[1][2][3] This duality provides a powerful toolkit for studying strongly coupled quantum systems, which are notoriously difficult to analyze with traditional methods, by mapping them to more tractable problems in classical gravity.[1][2] One of the most profound entries in this holographic dictionary is the relationship between the entanglement entropy of a region in the boundary QFT and the area of a specific surface in the bulk AdS spacetime.[4][5]

Entanglement entropy is a measure of the quantum correlations between a subsystem and its complement.[6][7] In the context of the AdS/CFT correspondence, the Ryu-Takayanagi (RT) formula provides a simple and elegant geometric prescription for its calculation.[8] It states that the entanglement entropy of a spatial region A on the boundary is proportional to the area of a minimal surface, γ_A, in the bulk spacetime that ends on the boundary of A.[4][7]

The Bañados-Teitelboim-Zanelli (**BTZ**) black hole is a solution to Einstein's equations with a negative cosmological constant in (2+1) dimensions.[9][10] It serves as a crucial theoretical laboratory for studying the quantum aspects of black holes and gravity due to its simplicity and its exact holographic duality with a 2-dimensional conformal field theory (CFT).[9][10]

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Calculating the holographic entanglement entropy in **BTZ** spacetime allows researchers to probe fundamental questions about black hole thermodynamics, the nature of spacetime, and the information paradox.[11][12] For instance, it has been shown that the Bekenstein-Hawking entropy of the **BTZ** black hole can be derived from a holographic entanglement entropy calculation, suggesting that spacetime geometry itself may emerge from quantum entanglement.[11][13][14]

These protocols are designed to provide a clear, step-by-step guide for researchers to compute the holographic entanglement entropy for a single interval in the boundary CFT dual to the **BTZ** spacetime.

II. Key Concepts and Theoretical Framework

A firm grasp of the foundational concepts is essential before proceeding to the calculation protocol. The following table summarizes the key definitions.

Concept	Definition
AdS/CFT Correspondence	A conjectured equivalence between a quantum gravity theory in an Anti-de Sitter (AdS) spacetime and a conformal field theory (CFT) on its boundary.[1][2]
BTZ Spacetime	A (2+1)-dimensional black hole solution with a negative cosmological constant, which is asymptotically AdS.[9][10]
Entanglement Entropy (SA)	The von Neumann entropy of the reduced density matrix of a subsystem A, quantifying the entanglement between A and its complement.[7][15]
Ryu-Takayanagi Formula	A holographic prescription stating that the entanglement entropy SA is given by the area of a minimal surface γA in the bulk that is homologous to the boundary region A, divided by 4 times Newton's constant (GN).[4][8]
Minimal Surface (γA)	The codimension-2 surface in the bulk with the smallest possible area that has the same boundary as the region A on the AdS boundary ($\partial\gamma A = \partial A$).[7][16] In 3D AdS (like BTZ), this minimal surface is a geodesic.[15]

The calculation hinges on the Ryu-Takayanagi formula, whose components are detailed below.

Component	Description
SA	The entanglement entropy of the boundary region A.
Area(γA)	The proper area (in this 3D case, the length) of the minimal surface γA in the bulk BTZ spacetime.
GN(3)	The 3-dimensional Newton's gravitational constant.
Formula	SA = Area(γA) / (4GN(3))

III. Protocol for Calculating Entanglement Entropy in BTZ Spacetime

This protocol details the computational steps to calculate the entanglement entropy of a single spatial interval of length l on the boundary of a static, non-rotating **BTZ** black hole.

Theoretical Materials and Setup

- **BTZ** Metric: The geometry of the bulk spacetime is described by the **BTZ** metric. For a static, non-rotating **BTZ** black hole, the metric is given by:

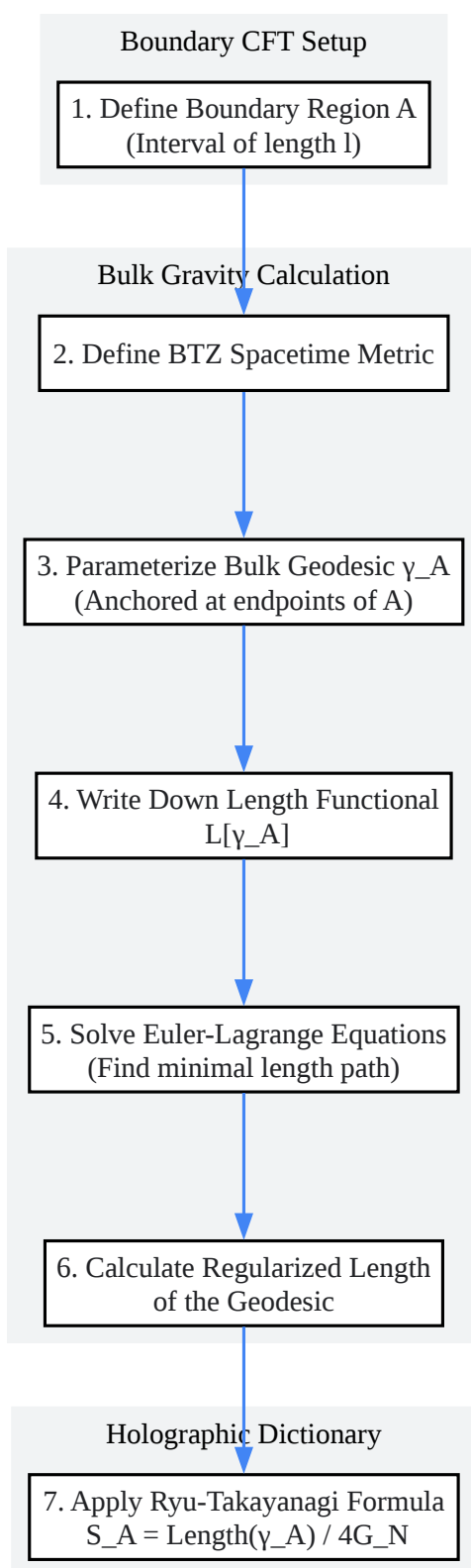 $$ds^2 = -(r^2 - r_+^2)\, dt^2 + (r^2 - r_+^2)^{-1}\, dr^2 + r^2\, d\varphi^2$$

  (Note: The AdS radius L is set to 1 for simplicity).

Parameter	Description
r	The radial coordinate in the bulk. The boundary is at $r \to \infty$.
t, φ	The time and angular coordinates.
r+	The radius of the event horizon, related to the black hole mass (M) by $M = r_+^2 / (8GN(3))$.

- Boundary Region (A): A single interval of angular width $\Delta\varphi = l$ on the spatial circle at a constant time slice on the boundary ($r \to \infty$).

Workflow for Calculation

The overall workflow for the calculation is depicted below.

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Boundary CFT Setup

1. Define Boundary Region A
(Interval of length l)

Bulk Gravity Calculation

2. Define BTZ Spacetime Metric

3. Parameterize Bulk Geodesic γ_A
(Anchored at endpoints of A)

4. Write Down Length Functional
$L[\gamma_A]$

5. Solve Euler-Lagrange Equations
(Find minimal length path)

6. Calculate Regularized Length
of the Geodesic

Holographic Dictionary

7. Apply Ryu-Takayanagi Formula
$S_A = \text{Length}(\gamma_A) / 4G_N$

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Caption: Workflow for Holographic Entanglement Entropy Calculation.

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Step-by-Step Computational Protocol

- Define the Boundary Interval:

  - On the boundary ($r \to \infty$), consider a constant time slice (t = const).

  - Define the interval A to lie from $\varphi = -l/2$ to $\varphi = +l/2$. The endpoints of this interval are the anchoring points for our bulk geodesic.

- Parameterize the Bulk Geodesic (Minimal Surface):

  - In the (2+1)-dimensional **BTZ** spacetime, the codimension-2 minimal surface is a spacelike geodesic.

  - We can parameterize this geodesic as $r = r(\varphi)$. Due to symmetry, the geodesic will be symmetric around $\varphi = 0$, with its turning point (closest approach to the horizon) at $r = r^*$ at $\varphi = 0$.

- Write the Length Functional:

  - The length element dL for a curve $r(\varphi)$ at constant t is given by the metric: $dL^2 = (r^2 - r_+^2)^{-1} dr^2 + r^2 d\varphi^2$

  - The total length is the integral of dL: $L = \int d\varphi \sqrt{(r^2 - r_+^2)^{-1} (dr/d\varphi)^2 + r^2}$

- Solve for the Geodesic:

  - This is a standard variational problem. The conserved quantity associated with the φ-translation symmetry simplifies the problem.

  - Solving the Euler-Lagrange equation for the length functional yields the trajectory of the geodesic. The solution is:

    $r(\varphi) = r_+ \cosh((r^*/r_+) * (\varphi - \varphi_0))$

    where r^* is the turning point.

  - The relationship between the interval length l and the turning point r^* is given by:

$l/2 = \int_{r}^{\infty} dr / (r \sqrt{((r^2/r^2) (r^2-r_+^2) - (r^2-r_+^2))})$

This simplifies to:

$l = (2/r_+) * arctanh(r_+/r)$ *or* $r = r_+ coth(r_+l/2)$

- Calculate the Regularized Length:

  ○ The length of the geodesic is divergent as it approaches the boundary ($r \to \infty$). This is a UV divergence in the dual CFT.

  ○ We regulate this by introducing a cutoff at a large radial distance, $r = r_{max}$.

  ○ The regularized length is calculated by integrating the length element along the geodesic from the turning point $r*$ to r_{max} (and multiplying by 2 for symmetry):

  $L_{reg} = 2 \int_{r*}^{r_{max}} dr / \sqrt{((r^2/r^2) (r^2-r_+^2) - (r^2-r_+^2))}$

  ○ The result of this integration is:

  $L_{reg} = 2 \log(2r_{max}/r_+) - 2 \log(\sinh(r_+l/2))$

  ○ The divergent term, $2 \log(2r_{max}/r_+)$, is universal and can be subtracted off, leaving the finite piece.

- Apply the Ryu-Takayanagi Formula:

  ○ The entanglement entropy S_A is the finite part of the regularized length divided by $4G_N(3)$.

  ○ $S_A = (1 / (4G_N(3))) * [2 \log((2r_+/\delta) \sinh(r_+l/2))]$

  (Here, the cutoff has been related to the CFT UV cutoff δ).

  ○ A common expression relates the central charge c of the 2D CFT to the AdS radius ($L=1$) and Newton's constant: $c = 3L / (2G_N(3)) = 3 / (2G_N(3))$.

  ○ Substituting this in, the final result is:

  $S_A = (c/3) \log[(\beta/\pi\delta) \sinh(\pi l/\beta)]$

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where $\beta = 2\pi/r+$ is the inverse temperature of the boundary CFT.
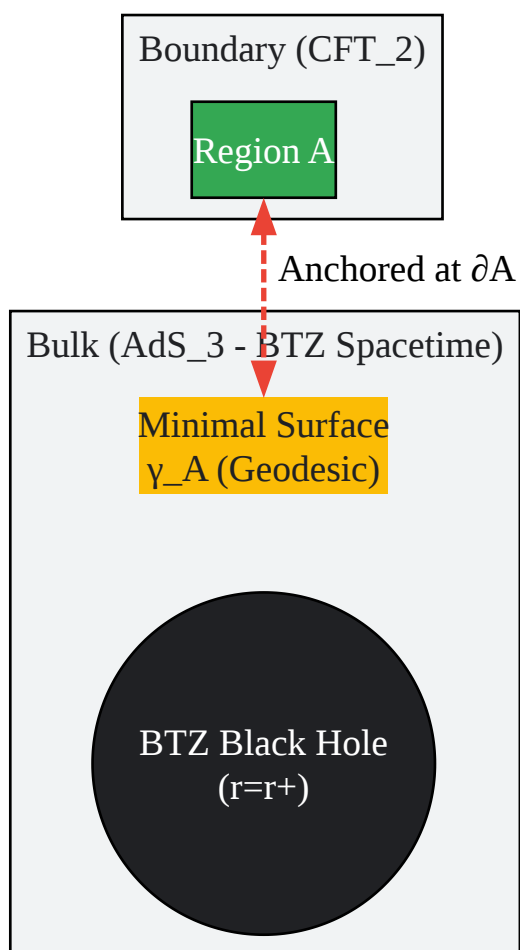
IV. Data Summary and Visualization
Quantitative Results

The final formula for the entanglement entropy of a single interval in a 2D CFT at finite temperature, as calculated from its **BTZ** dual, is summarized below.

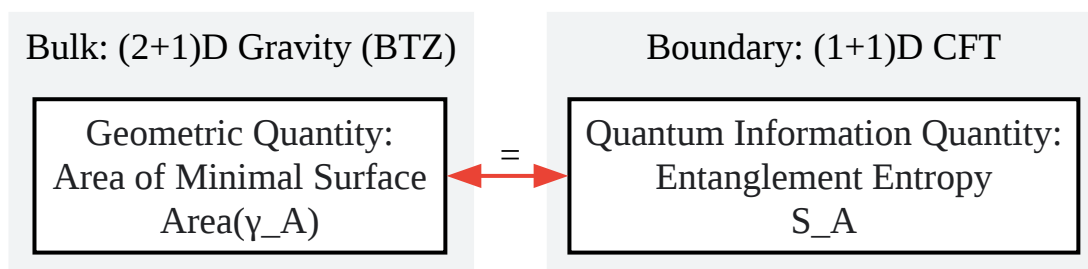| Configuration	Entanglement Entropy Formula	Parameters
Single Interval of length l	SA = (c/3) log[(β/πδ) sinh(πl/β)]	c: Central charge of the CFTβ: Inverse Temperature (β = 1/T)δ: UV cutoff in the CFTl: Length of the spatial interval
Short Interval Limit (l << β)	SA ≈ (c/3) log(l/δ)	This recovers the vacuum entanglement entropy formula for a single interval.
Long Interval Limit (l >> β)	SA ≈ (πc / (3β)) l	The entropy grows linearly with the size of the region, exhibiting an extensive, thermal character. This is proportional to the thermal entropy density.

Conceptual Diagrams

The following diagrams illustrate the core concepts of the holographic calculation.

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Boundary (CFT_2)

Region A

Anchored at ∂A

Bulk (AdS_3 - BTZ Spacetime)

Minimal Surface
γ_A (Geodesic)

BTZ Black Hole
($r=r+$)

Caption: Geometric setup for the holographic calculation.

Bulk: (2+1)D Gravity (BTZ)		Boundary: (1+1)D CFT
Geometric Quantity: Area of Minimal Surface Area(γ_A)	=	Quantum Information Quantity: Entanglement Entropy S_A

AdS/CFT Dictionary for Entanglement Entropy

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Caption: The AdS/CFT correspondence as a duality.

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